

# CAS number and molecular weight of dimethyl sebacate

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## Compound of Interest

Compound Name: Dimethyl sebacate

Cat. No.: B1680942

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## Dimethyl Sebacate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dimethyl sebacate**, a versatile diester with applications spanning from industrial chemistry to pharmaceutical formulations. This document details its chemical properties, synthesis protocols, and analytical methods, presenting a valuable resource for professionals in research and development.

### Core Properties of Dimethyl Sebacate

**Dimethyl sebacate**, also known as dimethyl decanedioate, is the dimethyl ester of sebacic acid.<sup>[1]</sup> It is a fatty acid methyl ester.<sup>[2]</sup> At room temperature, it exists as a white solid or a colorless liquid.<sup>[3][4]</sup>

### Physicochemical Data

A summary of the key quantitative data for **dimethyl sebacate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	106-79-6	[5]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>4</sub>	[6]
Molecular Weight	230.30 g/mol	[5]
Melting Point	29-31 °C	[1]
Boiling Point	158 °C at 10 mmHg	[1]
Density	0.988 g/mL at 25 °C	[5]
Flash Point	157 °C (closed cup)	[5]
Water Solubility	Insoluble	[1]

## Synthesis of Dimethyl Sebacate

The primary method for synthesizing **dimethyl sebacate** is through the esterification of sebacic acid with methanol.[1] This reaction is typically catalyzed by an acid. While traditional methods have employed strong mineral acids like sulfuric acid, recent advancements have focused on the use of solid acid catalysts to improve efficiency and reduce environmental impact.

## Experimental Protocol: Esterification of Sebacic Acid with Methanol

This protocol outlines a general procedure for the synthesis of **dimethyl sebacate** using a solid acid catalyst.

Materials:

- Sebacic acid
- Methanol
- Solid acid catalyst (e.g., strongly acidic ion exchange resin or sulfonated carbon)
- Sodium carbonate solution (for neutralization)

- Anhydrous sodium sulfate (for drying)
- Organic solvent (e.g., dichloromethane for extraction)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine sebacic acid, an excess of methanol, and the solid acid catalyst.
- **Esterification:** Heat the mixture to reflux with continuous stirring. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Catalyst Removal:** After the reaction is complete, cool the mixture and remove the solid catalyst by filtration.
- **Solvent Evaporation:** Remove the excess methanol from the filtrate using a rotary evaporator.
- **Work-up:** Dissolve the residue in an organic solvent and wash it with a saturated sodium carbonate solution to neutralize any remaining acid, followed by a wash with brine.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solution under reduced pressure. The crude **dimethyl sebacate** can be further purified by vacuum distillation to yield a pure product.

## Applications and Relevance to Drug Development

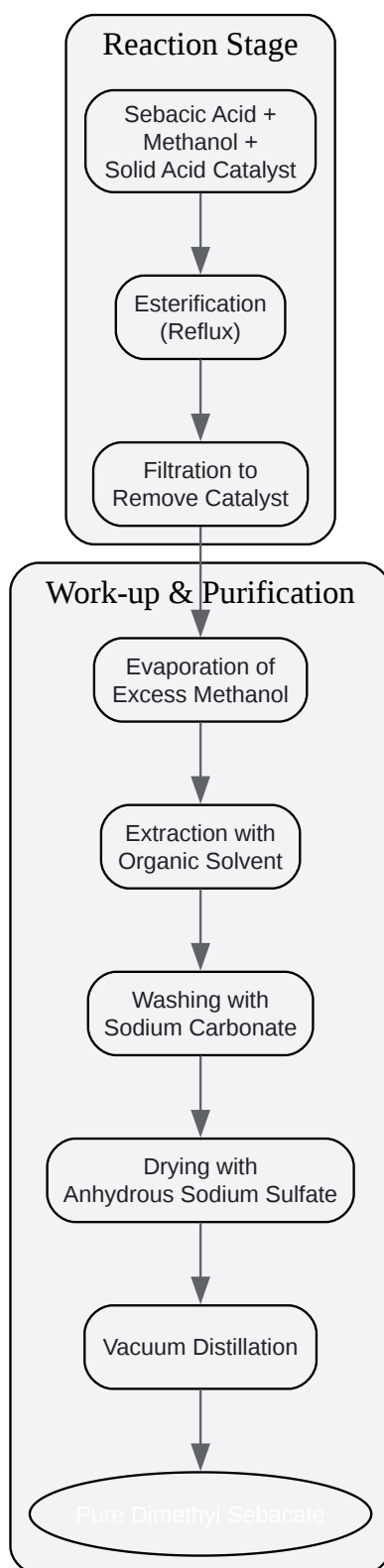
**Dimethyl sebacate**'s primary industrial applications are as a plasticizer, solvent, and chemical intermediate.[4] It is used in the manufacturing of cellulosic resins, synthetic rubbers, and as a raw material for light stabilizers.

For drug development professionals, the interest in **dimethyl sebacate** lies in its application as a plasticizer in pharmaceutical formulations.[7] Its properties make it suitable for use in the film coatings of tablets and capsules, and in the creation of biodegradable encapsulations for drug

delivery systems. As a derivative of sebacic acid, which has been investigated as a potential parenteral nutrition substrate, its metabolic fate is of interest.[8]

## Visualizing the Synthesis Workflow

To clarify the logical flow of the synthesis process, the following diagram illustrates the key stages of **dimethyl sebacate** production via esterification.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)